

4-Nitrobenzene-1,3-diol: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 4-Nitrobenzene-1,3-diol

Cat. No.: B181639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and recommended methodologies for assessing the solubility and stability of **4-Nitrobenzene-1,3-diol** (also known as 4-nitroresorcinol). This compound is of interest in various research and development fields, and a thorough understanding of its physicochemical properties is crucial for its application.

Core Properties of 4-Nitrobenzene-1,3-diol

Basic physicochemical properties of **4-Nitrobenzene-1,3-diol** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₆ H ₅ NO ₄	[1]
Molecular Weight	155.11 g/mol	[1]
Melting Point	122 °C	[1]
LogP (Octanol/Water)	1.05	[1]

Solubility Profile

Currently, there is limited publicly available quantitative data on the solubility of **4-Nitrobenzene-1,3-diol** in a wide range of solvents and temperatures. The available information indicates slight solubility in some organic solvents and provides a single data point for water solubility.

Solvent	Solubility	Temperature (°C)
Water	8.13 g/L	24.70
Chloroform	Slightly Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified
Methanol	Slightly Soluble	Not Specified

Experimental Protocol for Solubility Determination (Shake-Flask Method)

To address the lack of comprehensive solubility data, the following is a detailed protocol for determining the equilibrium solubility of **4-Nitrobenzene-1,3-diol**, adapted from established methods for organic compounds.

Objective: To determine the saturation concentration of **4-Nitrobenzene-1,3-diol** in various solvents at controlled temperatures.

Materials:

- **4-Nitrobenzene-1,3-diol** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE or other compatible material)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- pH meter (for aqueous solutions)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Nitrobenzene-1,3-diol** to a series of vials, each containing a known volume of the selected solvent. The excess solid should be visually apparent.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium (typically 24-72 hours). A preliminary study can determine the optimal equilibration time by taking measurements at different time points until the concentration in the liquid phase remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- Analysis:

- Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **4-Nitrobenzene-1,3-diol** in the diluted sample using a validated HPLC-UV or UV-Vis spectrophotometric method.
- For aqueous solutions, measure the pH of the saturated solution.
- Data Reporting:
 - Calculate the solubility as the mean of at least three replicate experiments.
 - Report the solubility in g/L or mg/mL at the specified temperature.

Stability Profile

There is currently no specific experimental data available on the stability of **4-Nitrobenzene-1,3-diol** under various stress conditions. A comprehensive stability assessment is critical for determining its shelf-life, storage conditions, and potential degradation pathways.

Experimental Protocol for Forced Degradation Studies

Forced degradation studies are essential for establishing the intrinsic stability of a compound and for developing stability-indicating analytical methods. The following protocol outlines a general approach for conducting forced degradation studies on **4-Nitrobenzene-1,3-diol**.

Objective: To investigate the degradation of **4-Nitrobenzene-1,3-diol** under various stress conditions (hydrolytic, oxidative, photolytic, and thermal) to identify potential degradation products and pathways.

Materials:

- **4-Nitrobenzene-1,3-diol**
- Hydrochloric acid (HCl) solution (e.g., 0.1 N, 1 N)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 N, 1 N)

- Hydrogen peroxide (H₂O₂) solution (e.g., 3%, 30%)
- High-purity water
- Suitable organic solvents (e.g., methanol, acetonitrile)
- pH meter
- Temperature-controlled oven
- Photostability chamber with controlled light (UV and visible) and temperature
- Validated stability-indicating HPLC method (see below)

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **4-Nitrobenzene-1,3-diol** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of HCl solution (e.g., 0.1 N) and keep at a controlled temperature (e.g., 60 °C) for a defined period (e.g., 2, 4, 8, 24 hours). Neutralize the samples with NaOH before analysis.
 - Base Hydrolysis: Mix the stock solution with an equal volume of NaOH solution (e.g., 0.1 N) and keep at a controlled temperature (e.g., 60 °C) for a defined period. Neutralize the samples with HCl before analysis.
 - Oxidative Degradation: Mix the stock solution with an equal volume of H₂O₂ solution (e.g., 3%) and keep at room temperature for a defined period.
 - Thermal Degradation: Expose a solid sample of **4-Nitrobenzene-1,3-diol** to dry heat in an oven at a high temperature (e.g., 80 °C) for a defined period. Also, expose a solution of the compound to the same conditions.
 - Photostability: Expose a solution of **4-Nitrobenzene-1,3-diol** and a solid sample to light in a photostability chamber according to ICH Q1B guidelines (e.g., an overall illumination of

not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter). Protect control samples from light.

- Sample Analysis:
 - At each time point, analyze the stressed samples and a control sample (stored at ambient temperature and protected from light) using a validated stability-indicating HPLC method.
 - The HPLC method should be capable of separating the parent compound from all degradation products. A photodiode array (PDA) detector is recommended to assess peak purity.
- Data Evaluation:
 - Calculate the percentage of degradation of **4-Nitrobenzene-1,3-diol**.
 - Identify and quantify the major degradation products.
 - Propose potential degradation pathways based on the identified products.

Stability-Indicating HPLC Method Development

A crucial component of stability testing is a validated analytical method that can accurately quantify the decrease of the active substance and the increase of degradation products.

Recommended HPLC Parameters (Starting Point):

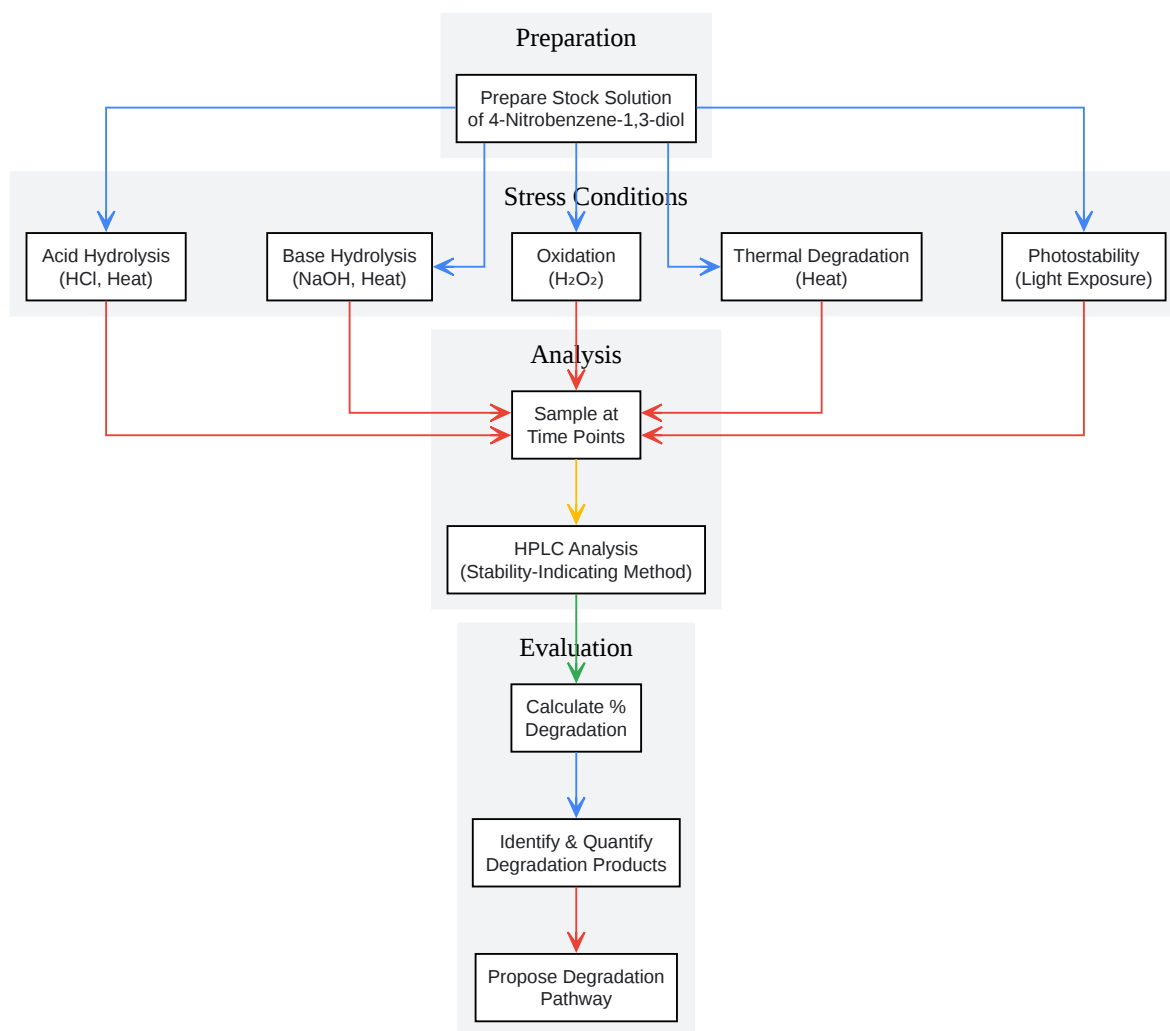
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
- Mobile Phase: A gradient of an aqueous buffer (e.g., 20 mM phosphate buffer, pH 3.0) and an organic modifier (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min
- Detection: UV detection at a wavelength of maximum absorbance for **4-Nitrobenzene-1,3-diol**.
- Column Temperature: 25-30 °C

- Injection Volume: 10-20 μL

The method must be validated according to ICH guidelines for specificity, linearity, range, accuracy, precision, and robustness.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for conducting a forced degradation study.



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Caption: Workflow for Forced Degradation Study of **4-Nitrobenzene-1,3-diol**.

This technical guide provides a foundation for the characterization of **4-Nitrobenzene-1,3-diol**'s solubility and stability. The provided experimental protocols offer a systematic approach for generating the necessary data to support research and development activities. It is recommended that all experimental work be conducted in accordance with relevant safety guidelines and regulatory standards.

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References

- 1. 4-nitrobenzene-1,3-diol [stenutz.eu]
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